

Spectral Data for Diphenyltin Dichloride-d10: A Technical Overview

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Compound of Interest

Compound Name: *Diphenyltin Dichloride-d10*

Cat. No.: *B15557519*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the spectral data for **Diphenyltin Dichloride-d10**, a deuterated analogue of Diphenyltin Dichloride. While this compound is commercially available for research purposes, particularly as an internal standard in quantitative analysis by Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), specific experimental spectral data is not readily available in public databases or scientific literature. The primary source for such data is typically the Certificate of Analysis provided by the supplier, which is not publicly accessible.

Therefore, this document will provide a comprehensive overview of the expected spectral characteristics of **Diphenyltin Dichloride-d10** based on the known data of its non-deuterated counterpart, Diphenyltin Dichloride. It will also outline generalized experimental protocols for the acquisition of NMR and MS data for organotin compounds.

Chemical Structure and Properties

Diphenyltin Dichloride-d10 is an organotin compound where the ten hydrogen atoms on the two phenyl rings are replaced with deuterium.

- Chemical Formula: $C_{12}D_{10}Cl_2Sn$

- Molecular Weight: Approximately 353.88 g/mol
- Appearance: Expected to be a white to off-white solid.
- CAS Number (Unlabeled): 1135-99-5

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of organometallic compounds. For **Diphenyltin Dichloride-d10**, ^1H NMR, ^{13}C NMR, and ^{119}Sn NMR are the most relevant techniques.

Expected Spectral Data:

Due to the complete deuteration of the phenyl rings, the ^1H NMR spectrum of **Diphenyltin Dichloride-d10** is expected to show no signals corresponding to the aromatic protons. Any residual signals would indicate incomplete deuteration.

The ^{13}C NMR spectrum will be informative. The carbon signals of the deuterated phenyl rings will appear as multiplets due to C-D coupling. The chemical shifts are not expected to differ significantly from the non-deuterated compound.

^{119}Sn NMR is particularly useful for studying tin compounds. The chemical shift of the tin nucleus is sensitive to its coordination environment.

Table 1: Predicted ^{13}C and ^{119}Sn NMR Data for **Diphenyltin Dichloride-d10**

Nucleus	Predicted Chemical Shift (ppm)	Expected Multiplicity	Coupling Constant (Hz)
^{13}C (C-D)	120 - 140	Multiplet	$J(\text{C,D}) \approx 20\text{-}30$
^{119}Sn	-50 to -150	Singlet	-

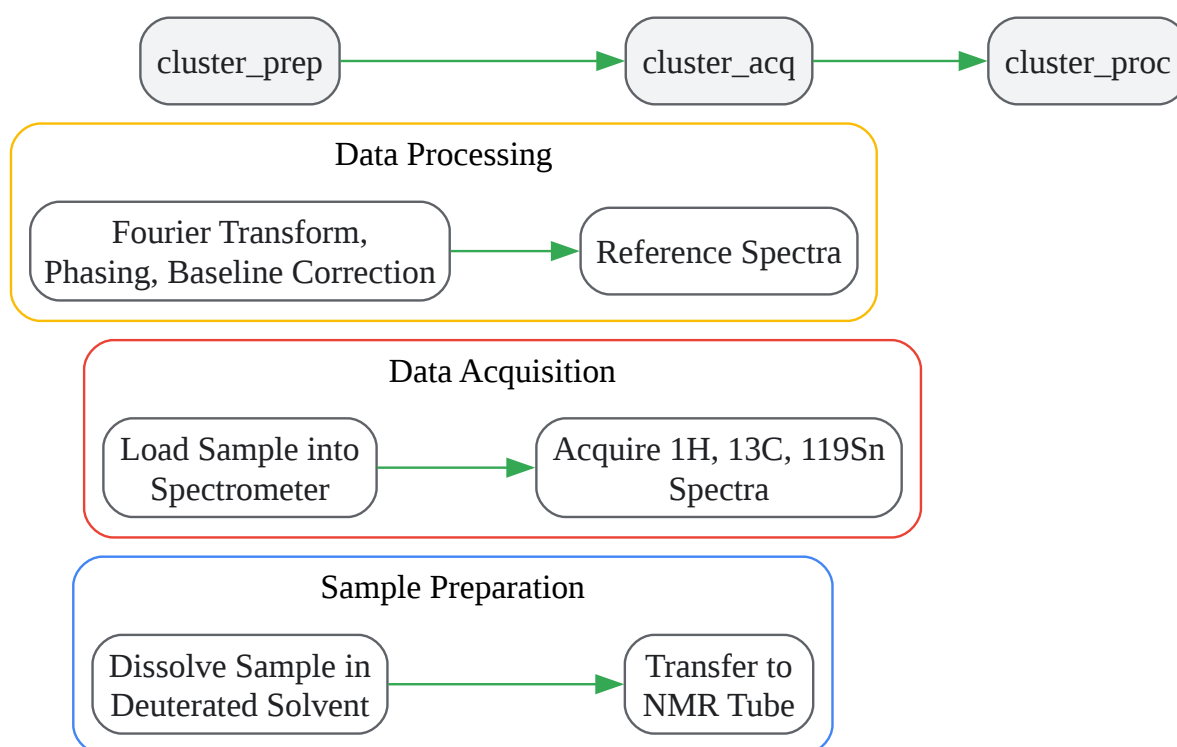
Note: The predicted chemical shifts are based on data for similar organotin compounds. Actual values may vary depending on the solvent and experimental conditions.

Experimental Protocol for NMR Spectroscopy

A general protocol for obtaining NMR spectra of an organotin compound like **Diphenyltin Dichloride-d10** is as follows:

- Sample Preparation:
 - Dissolve 5-10 mg of the compound in a suitable deuterated solvent (e.g., CDCl_3 , C_6D_6) in a 5 mm NMR tube.
 - Ensure the solution is homogeneous.
- Instrument Parameters (General):
 - Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher).
 - ^1H NMR:
 - Pulse sequence: Standard single-pulse experiment.
 - Number of scans: 16-64.
 - Relaxation delay: 1-2 seconds.
 - ^{13}C NMR:
 - Pulse sequence: Proton-decoupled single-pulse experiment (e.g., zgpg30).
 - Number of scans: 1024 or more, depending on concentration.
 - Relaxation delay: 2-5 seconds.
 - ^{119}Sn NMR:
 - Pulse sequence: Proton-decoupled single-pulse experiment.
 - Reference: Tetramethyltin (TMSn) at 0 ppm.
 - A wider spectral width may be necessary due to the large chemical shift range of tin.

- Data Processing:
 - Apply Fourier transformation to the acquired free induction decay (FID).
 - Phase and baseline correct the spectrum.
 - Reference the spectrum using the residual solvent peak or an internal standard.



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Figure 1. General workflow for NMR analysis.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound. For **Diphenyltin Dichloride-d10**, techniques like Gas Chromatography-Mass Spectrometry (GC-MS) with electron ionization (EI) or Electrospray Ionization-Mass Spectrometry (ESI-MS) can be employed.

Expected Spectral Data:

The mass spectrum of **Diphenyltin Dichloride-d10** will show a molecular ion peak corresponding to its molecular weight. Due to the presence of multiple isotopes of tin and chlorine, the molecular ion region will exhibit a characteristic isotopic pattern. The mass of the molecular ion will be 10 mass units higher than that of the non-deuterated compound.

Table 2: Predicted Mass Spectrometry Data for **Diphenyltin Dichloride-d10**

Ion	Predicted m/z (for ^{120}Sn , ^{35}Cl)	Comments
$[\text{M}]^+$	354	Molecular ion
$[\text{M}-\text{Cl}]^+$	319	Loss of a chlorine atom
$[\text{M}-\text{C}_6\text{D}_5]^+$	272	Loss of a deuterated phenyl group
$[\text{SnCl}]^+$	155	Tin monochloride fragment

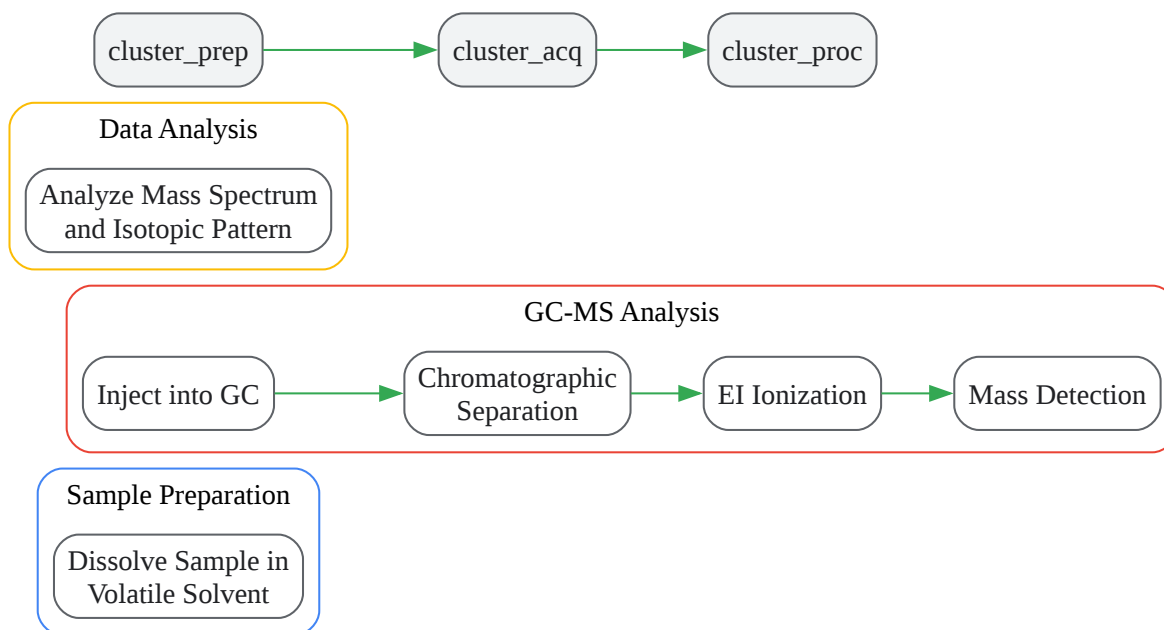
Note: The m/z values are nominal and will vary based on the specific isotopes of tin and chlorine present. The isotopic pattern is a key identifier.

Experimental Protocol for GC-MS

A general protocol for GC-MS analysis of an organotin compound is as follows:

- Sample Preparation:
 - Dissolve a small amount of the sample in a volatile organic solvent (e.g., hexane, dichloromethane).
- Instrument Parameters (General):
 - Gas Chromatograph (GC):
 - Injector: Split/splitless injector, typically at 250-280 °C.

- Column: A non-polar capillary column (e.g., DB-5ms).
- Oven Program: A temperature gradient program to ensure good separation (e.g., start at 100 °C, ramp to 280 °C).
- Carrier Gas: Helium at a constant flow rate.
- Mass Spectrometer (MS):
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Analyzer: Quadrupole or Time-of-Flight (TOF).
 - Scan Range: m/z 50-500.
- Data Analysis:
 - Identify the peak corresponding to the compound in the total ion chromatogram (TIC).
 - Analyze the mass spectrum of the peak to determine the molecular weight and fragmentation pattern.
 - Compare the observed isotopic pattern with the theoretical pattern for the expected formula.



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Figure 2. General workflow for GC-MS analysis.

Conclusion

While specific, experimentally-derived NMR and MS spectra for **Diphenyltin Dichloride-d10** are not publicly available, this guide provides a robust theoretical framework for what researchers can expect to observe. The provided generalized protocols offer a starting point for the analytical characterization of this and similar organotin compounds. For definitive spectral data, it is recommended to obtain the Certificate of Analysis from the commercial supplier. The deuterated nature of this compound makes it an invaluable tool for quantitative studies, and a thorough understanding of its spectral properties is crucial for its effective application in research and development.

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